

Crystal Structure Analysis of Oxacyclohexadecan-2-one: A Technical Guide

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Compound of Interest

Compound Name: Oxacyclohexadecan-2-one

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Abstract

Oxacyclohexadecan-2-one, a macrocyclic lactone also widely known as pentadecalactone, is a key compound in the fragrance industry and a subject of interest for various chemical and biological applications. This technical guide provides a comprehensive overview of the structural analysis of **Oxacyclohexadecan-2-one**, with a focus on its crystallographic properties. While a definitive single-crystal X-ray diffraction study on the monomeric form of **Oxacyclohexadecan-2-one** is not publicly available, this guide furnishes detailed physicochemical data, the crystal structure of its polymeric form, a general experimental protocol for single-crystal X-ray diffraction applicable to small organic molecules, and contextual information regarding its classification among musk fragrances.

Physicochemical Properties of Oxacyclohexadecan-2-one

Oxacyclohexadecan-2-one is a white crystalline solid at room temperature with a characteristic musk-like odor.^{[1][2]} It is soluble in alcohol and dipropylene glycol but insoluble in water.^[1] The key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C15H28O2	[1]
Molar Mass	240.38 g/mol	[1]
Melting Point	34-38 °C	[1]
Boiling Point	137 °C at 2 mm Hg	[1]
Density	0.918 g/mL at 25 °C	[1]
Appearance	White fine, strong crystals	[1]
Solubility	Soluble in alcohol, dipropylene glycol; Insoluble in water	[1]
Vapor Pressure	0.085 Pa at 25 °C	[1]
LogP	5.79 at 25 °C	[1]

Crystal Structure of Poly(ω -pentadecalactone)

Although the single-crystal structure of monomeric **Oxacyclohexadecan-2-one** is not readily found in open literature, the crystal structure of its polymer, poly(ω -pentadecalactone) (PPDL), has been determined. The study of PPDL provides valuable insights into the packing and conformation of the lactone rings in a crystalline lattice. The crystal structure was determined by full-profile refinement of X-ray diffraction data.[3]

The key crystallographic data for poly(ω -pentadecalactone) are presented below.

Parameter	Value	Reference(s)
Crystal System	Monoclinic (pseudo-orthorhombic)	[3]
Space Group	P21	[3]
a	7.49(1) Å	[3]
b	5.034(9) Å	[3]
c (fiber axis)	20.00(4) Å	[3]
α	90.06(4)°	[3]
β	90°	[3]
γ	90°	[3]
Monomeric Units per Unit Cell	2	[3]

Experimental Protocol: Single-Crystal X-ray Diffraction of a Small Organic Molecule

The following is a generalized, step-by-step protocol for the determination of the crystal structure of a small organic molecule, such as **Oxacyclohexadecan-2-one**, using single-crystal X-ray diffraction.

3.1. Crystal Growth

High-quality single crystals are paramount for successful X-ray diffraction analysis. For a small organic molecule like **Oxacyclohexadecan-2-one**, several methods can be employed:

- **Slow Evaporation:** A nearly saturated solution of the compound is prepared in a suitable solvent. The solution is filtered to remove any particulate matter and left undisturbed in a loosely covered container, allowing the solvent to evaporate slowly over days or weeks.
- **Vapor Diffusion:** A concentrated solution of the compound is placed in a small, open vial. This vial is then placed in a larger, sealed container with a more volatile solvent in which the

compound is less soluble. The vapor of the more volatile solvent slowly diffuses into the compound's solution, reducing its solubility and inducing crystallization.

- **Slow Cooling:** A saturated solution of the compound is prepared at an elevated temperature and then allowed to cool slowly and undisturbed to room temperature or below.

3.2. Crystal Mounting and Data Collection

- **Crystal Selection:** A suitable single crystal (typically 0.1-0.3 mm in all dimensions) with well-defined faces and no visible defects is selected under a microscope.
- **Mounting:** The selected crystal is mounted on a goniometer head using a cryoprotectant oil and flash-cooled in a stream of cold nitrogen gas (typically 100 K). This minimizes thermal motion and radiation damage during data collection.
- **Diffractometer Setup:** The mounted crystal is placed on a single-crystal X-ray diffractometer. The instrument consists of an X-ray source (e.g., Mo or Cu K α radiation), a goniometer for orienting the crystal, and a detector.
- **Unit Cell Determination:** A preliminary set of diffraction images is collected to determine the dimensions and symmetry of the unit cell.
- **Data Collection:** A full sphere of diffraction data is collected by rotating the crystal through a series of angles and recording the diffraction pattern for each orientation.

3.3. Structure Solution and Refinement

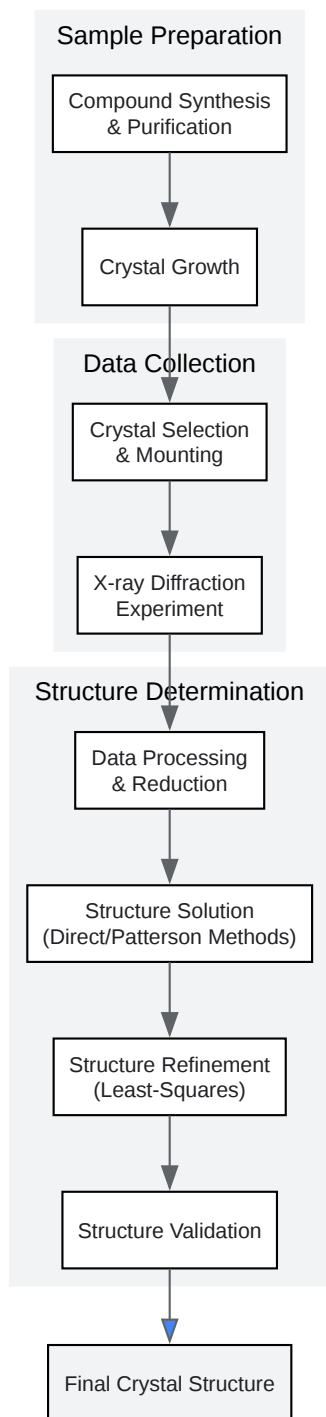
- **Data Reduction:** The raw diffraction intensities are processed to correct for experimental factors such as background scattering, absorption, and polarization.
- **Structure Solution:** The initial positions of the atoms in the crystal lattice are determined using direct methods or Patterson methods. This provides an initial model of the molecular structure.
- **Structure Refinement:** The atomic coordinates and thermal parameters of the model are refined against the experimental diffraction data using least-squares methods. This iterative process improves the agreement between the calculated and observed structure factors.

- **Structure Validation:** The final crystal structure is validated using various crystallographic checks to ensure its quality and chemical reasonableness.

Visualizations

General Workflow of Single-Crystal X-ray Diffraction

General Workflow of Single-Crystal X-ray Diffraction

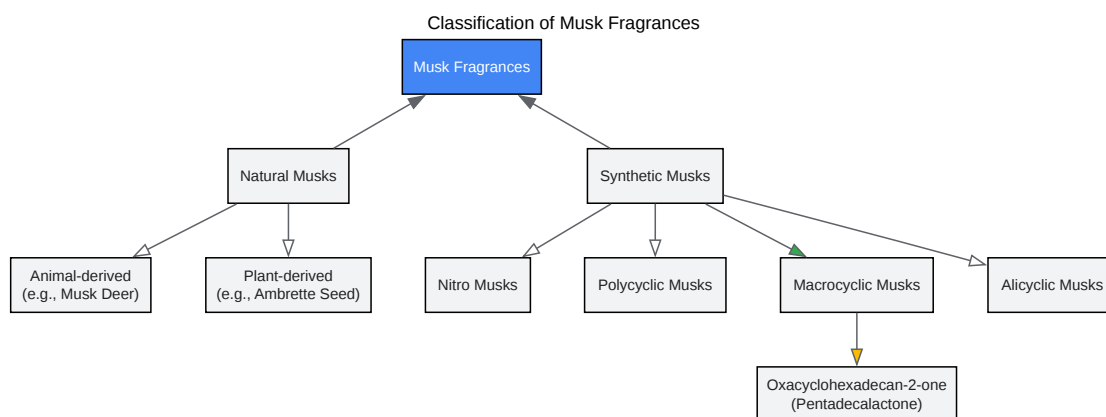


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Caption: A flowchart illustrating the major stages of single-crystal X-ray diffraction analysis.

Classification of Musk Fragrances

Oxacyclohexadecan-2-one is a macrocyclic musk, a class of synthetic fragrances designed to mimic the scent of natural musk.[4] The classification of musk fragrances is based on their chemical structure.



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Caption: A diagram showing the classification of musk fragrances.

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